

# An In-depth Technical Guide to the Physicochemical Properties of 1,9-Dibromononane

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## Compound of Interest

Compound Name: 1,9-Dibromononane

Cat. No.: B1346018

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This guide provides a detailed overview of the core physicochemical properties of **1,9-Dibromononane**, tailored for researchers, scientists, and professionals in drug development. It includes key quantitative data, a comprehensive experimental protocol for density determination, and a visual representation of the experimental workflow.

## Core Properties of 1,9-Dibromononane

**1,9-Dibromononane** is an organobromine compound classified as an alkyl halide. Its linear structure with terminal bromine atoms makes it a useful bifunctional linker in various chemical syntheses. The key physical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>18</sub> Br <sub>2</sub>	[1][2]
Molecular Weight	286.05 g/mol	[1][2][3][4]
Density	1.407 g/mL at 25 °C	[2][3][5]
Alternate Density Value	1.411 g/mL	[4]
Boiling Point	285-288 °C	[2][3]
Refractive Index	n <sub>20</sub> /D 1.496	[3][4]
CAS Number	4549-33-1	[1][3]

## Experimental Protocol: Density Determination of 1,9-Dibromononane via Pycnometer

The density of a liquid can be accurately determined using a pycnometer, a flask with a specific, calibrated volume. The following protocol is a standard method for such a determination.

Objective: To determine the density of **1,9-Dibromononane** at a specified temperature (e.g., 25 °C).

Materials:

- Pycnometer (e.g., 25 mL or 50 mL) with a ground-glass stopper containing a capillary tube
- Analytical balance (readable to at least 0.1 mg)
- **1,9-Dibromononane** sample
- Distilled water (for calibration)
- Acetone or other suitable solvent (for cleaning)
- Thermometer

- Constant-temperature water bath

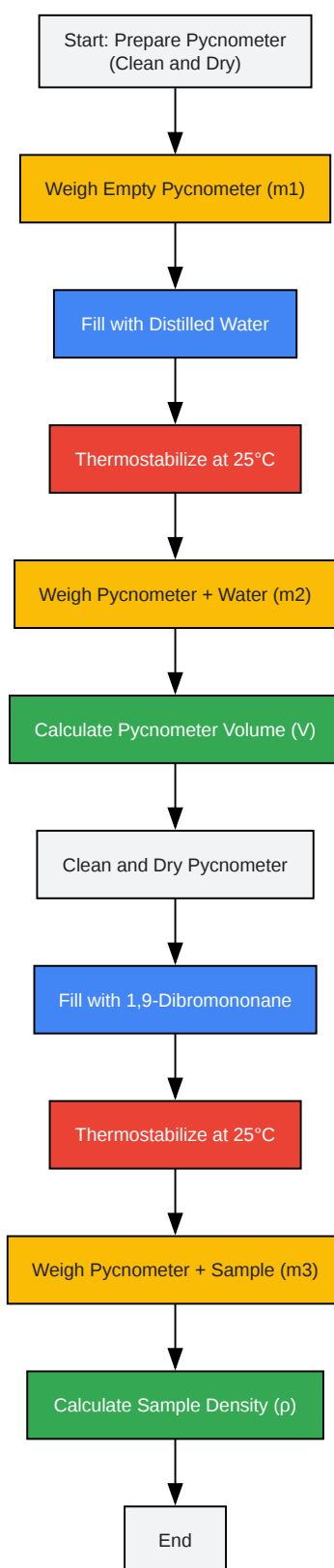
#### Methodology:

- Pycnometer Preparation and Calibration:
  - Clean the pycnometer and its stopper thoroughly with a suitable solvent (e.g., acetone) and then with distilled water.
  - Dry the pycnometer completely in an oven and allow it to cool to room temperature in a desiccator.
  - Carefully weigh the clean, dry, and empty pycnometer on the analytical balance. Record this mass as  $m_1$ .<sup>[6]</sup>
  - Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary.<sup>[6]</sup>
  - Place the filled pycnometer in a constant-temperature water bath set to the desired temperature (25 °C) until it reaches thermal equilibrium.
  - Remove the pycnometer from the bath, carefully wipe the exterior dry, and weigh it. Record this mass as  $m_2$ .
  - The volume of the pycnometer ( $V$ ) at the specified temperature can be calculated using the density of water ( $\rho_{\text{water}}$ ) at that temperature:  $V = (m_2 - m_1) / \rho_{\text{water}}$ .
- Density Measurement of **1,9-Dibromononane**:
  - Empty the pycnometer and dry it thoroughly as in step 1.
  - Fill the dry pycnometer with the **1,9-Dibromononane** sample, again ensuring no air bubbles are present and inserting the stopper to displace excess liquid.<sup>[6]</sup>
  - Thermostabilize the pycnometer containing the sample in the constant-temperature water bath at 25 °C.
  - Remove the pycnometer, wipe it dry, and weigh it. Record this mass as  $m_3$ .

- Calculation of Density:
  - The mass of the **1,9-Dibromononane** sample is  $m_{\text{sample}} = m_3 - m_1$ .
  - The density of **1,9-Dibromononane** ( $\rho_{\text{sample}}$ ) is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer:  $\rho_{\text{sample}} = (m_3 - m_1) / V$

## Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the density of a liquid using a pycnometer.



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Caption: Workflow for Liquid Density Determination by Pycnometer.

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## References

- 1. store.astm.org [store.astm.org]
- 2. standards.iteh.ai [standards.iteh.ai]
- 3. ASTM D854 - Specific Gravity of Soil Solids by Water Pycnometer [appliedtesting.com]
- 4. kashanu.ac.ir [kashanu.ac.ir]
- 5. store.astm.org [store.astm.org]
- 6. ised-isde.canada.ca [ised-isde.canada.ca]
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